

Safe Disposal Protocol for Andolast

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Compound of Interest

Compound Name: Andolast

Cat. No.: B1667392

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Proper disposal of **Andolast** is critical for ensuring laboratory safety and minimizing environmental impact. **Andolast** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Adherence to the following procedures is essential for researchers, scientists, and drug development professionals handling this compound.

Pre-Disposal Safety and Handling

Before beginning any disposal procedures, ensure that all necessary personal protective equipment (PPE) is worn and that the handling occurs in a designated area, preferably within a chemical fume hood.

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety goggles with side-shields.^[1]
 - Hand Protection: Use chemical-resistant protective gloves.
 - Body Protection: Wear impervious clothing, such as a lab coat.^[1]
 - Respiratory Protection: If there is a risk of generating dust or aerosols, use a suitable respirator.^[1]
- Handling Precautions:
 - Avoid all personal contact, including inhalation.^[1]
 - Wash hands thoroughly after handling.^[1]

- Prevent the release of **Andolast** into the environment.[\[1\]](#)

Andolast Profile and Hazard Data

This table summarizes key quantitative data for **Andolast** (CAS No. 132640-22-3).

Property	Value	Source
Molecular Formula	C15H11N9O	[1]
Molecular Weight	333.31 g/mol	[2]
GHS Hazard Statements	H302: Harmful if swallowed	[1]
H410: Very toxic to aquatic life with long lasting effects	[1]	
GHS Precautionary Code	P501: Dispose of contents/container to an approved waste disposal plant	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[1]

Experimental Protocol: Step-by-Step Disposal Procedures

The following protocols provide detailed methodologies for the safe disposal of **Andolast** waste. These procedures are based on the compound's hazardous properties and standard laboratory practices.

Protocol 1: Disposal of Unused or Expired Solid Andolast

This protocol applies to pure, solid **Andolast**, including expired product or residual amounts.

- Segregation: Do not mix **Andolast** waste with other chemical waste unless directed by your institution's Environmental Health and Safety (EHS) department. Keep it separate from incompatible materials like strong acids or bases.[\[1\]](#)

- Containerization:
 - Place the solid **Andolast** waste in a clearly labeled, sealable hazardous waste container.
 - The container must be in good condition and compatible with the chemical.
- Labeling:
 - Label the container with "Hazardous Waste," the full chemical name ("**Andolast**"), the CAS number (132640-22-3), and the relevant hazard pictograms (e.g., "Harmful," "Environmental Hazard").
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area, away from drains and sources of ignition, while awaiting pickup.^[1]
- Final Disposal: Arrange for collection by a licensed hazardous waste disposal contractor. The final disposal method must be an approved waste disposal plant, likely involving high-temperature incineration to ensure complete destruction.^{[1][3]}

Protocol 2: Decontamination and Disposal of Contaminated Labware

This protocol covers disposable items such as gloves, weighing paper, pipette tips, and empty vials that are contaminated with **Andolast**.

- Gross Decontamination: If applicable, remove as much residual **Andolast** as possible.
- Collection: Place all contaminated disposable items into a designated hazardous waste container. This is often a labeled, lined container or a specific "Trace Waste" sharps container for items like contaminated syringes.
- Labeling: Clearly label the waste container as "Hazardous Waste" and specify the contaminant (**Andolast**).
- Final Disposal: Dispose of the container through your institution's hazardous waste management program. Do not mix this waste with regular trash or biohazardous waste.

Protocol 3: Disposal of Liquid Solutions Containing Andolast

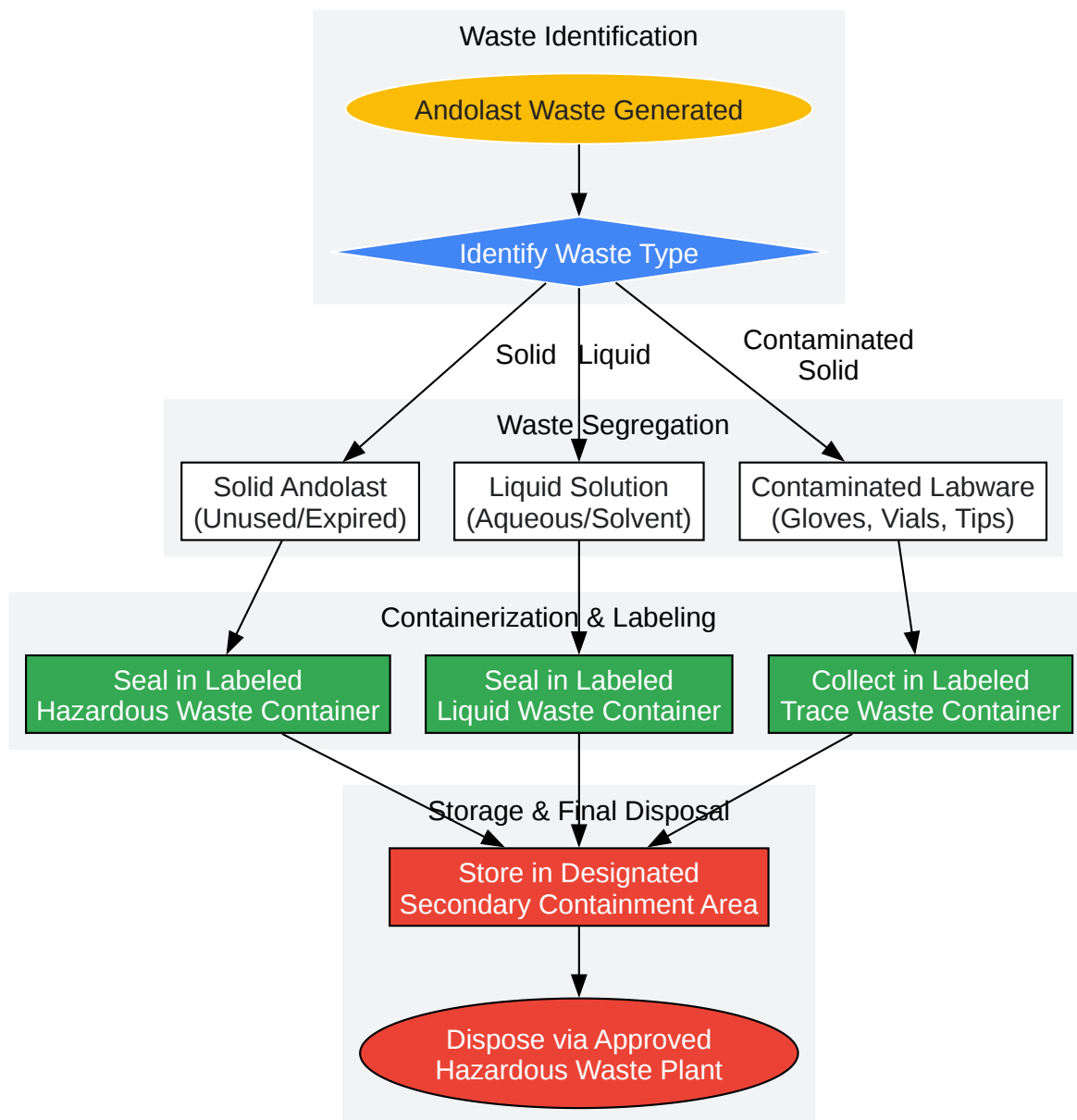
This protocol applies to solutions containing dissolved **Andolast**.

- Segregation: Collect all aqueous and solvent-based solutions containing **Andolast** in a dedicated, sealed hazardous waste container. Do not pour **Andolast** solutions down the drain due to its high aquatic toxicity.^[1]
- Containerization: Use a compatible, leak-proof container. If using solvents, ensure the container is appropriate for flammable waste.
- Labeling: Label the container with "Hazardous Waste," list all chemical components including solvents and their approximate concentrations, and affix the relevant hazard pictograms.
- Storage: Store the sealed liquid waste container in a secondary containment tray or cabinet designed for hazardous liquids.
- Final Disposal: Arrange for pickup and disposal via your institution's EHS-approved hazardous waste vendor.

Visualizations

Andolast Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Andolast** waste streams in a laboratory setting.



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Caption: Workflow for the safe segregation and disposal of **Andolast** waste.

Disclaimer: These guidelines are for informational purposes. Always consult your institution's specific safety and disposal protocols and the official Safety Data Sheet (SDS) for **Andolast**. Disposal procedures must comply with all local, state, and federal regulations. Contact your Environmental Health and Safety (EHS) department for specific guidance.

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References

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- 2. Andolast | C15H11N9O | CID 65970 - PubChem [pubchem.ncbi.nlm.nih.gov]
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